

Personal protective equipment for handling 1,3-Dipalmitoyl-2-stearoyl glycerol

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Compound of Interest

Compound Name: 1,3-Dipalmitoyl-2-stearoyl glycerol

Cat. No.: B1208165

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Essential Safety and Handling Guide for 1,3-Dipalmitoyl-2-stearoyl glycerol

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **1,3-Dipalmitoyl-2-stearoyl glycerol**.

This document provides critical safety and logistical information to ensure the proper handling of **1,3-Dipalmitoyl-2-stearoyl glycerol** (CAS Number: 2177-97-1) in a laboratory setting. Adherence to these guidelines is essential for maintaining a safe research environment.

Personal Protective Equipment (PPE)

When handling **1,3-Dipalmitoyl-2-stearoyl glycerol**, appropriate personal protective equipment is your first line of defense against potential exposure. Although generally not classified as a hazardous substance, observing standard laboratory safety protocols is crucial. The following table summarizes the recommended PPE.



PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[1]
Hand Protection	Gloves	Chemical-impermeable gloves. Must be inspected prior to use. [1]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[1] A clean lab coat is recommended to protect from contamination.[2]
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Operational Plan: Step-by-Step Handling Procedures

Proper handling techniques are critical to prevent contamination and ensure experimental accuracy. Always handle in a well-ventilated place.[1]

- Preparation: Before handling, ensure that all lab surfaces and glassware are clean and dry to avoid contamination.[3]
- Dispensing: When weighing or transferring the solid substance, avoid the formation of dust and aerosols.[1]
- Working with Solvents: If dissolving in solvents like DMF (10 mg/ml), handle with care in a well-ventilated area, such as a chemical fume hood.[4][5]
- Spill Management: In case of a spill, prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1] Collect the spilled material and dispose of it in accordance with appropriate laws and regulations.[1]





 General Hygiene: Avoid contact with skin and eyes.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory.[6]

Storage

For long-term stability, **1,3-Dipalmitoyl-2-stearoyl glycerol** should be stored at -20°C.[4][5] It is stable for at least four years under these conditions.[5] Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]

Disposal Plan

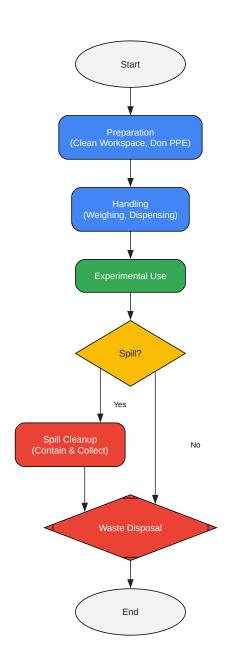
Proper disposal is essential to prevent environmental contamination.

- Chemical Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge into sewer systems.[1]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling
 or reconditioning.[1] Alternatively, the packaging can be punctured to make it unusable for
 other purposes and then be disposed of in a sanitary landfill.[1]

Experimental Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **1,3-Dipalmitoyl-2-stearoyl glycerol**.





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Caption: Workflow for handling 1,3-Dipalmitoyl-2-stearoyl glycerol.



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References

- 1. targetmol.com [targetmol.com]
- 2. science.cleapss.org.uk [science.cleapss.org.uk]
- 3. smart.dhgate.com [smart.dhgate.com]
- 4. 1,3-Dipalmitoyl-2-Stearoyl Glycerol | CAS 2177-97-1 | Cayman Chemical | Biomol.com [biomol.com]
- 5. caymanchem.com [caymanchem.com]
- 6. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
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